

Stability of PSB 0777 ammonium at room temperature

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Compound of Interest

Compound Name: PSB 0777 ammonium

Cat. No.: B11927286

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PSB-0777 Ammonium Salt Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, handling, and use of PSB-0777 ammonium salt.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid PSB-0777 ammonium salt?

There are conflicting recommendations from various suppliers regarding the optimal storage temperature for solid PSB-0777 ammonium salt. To ensure the long-term stability and integrity of the compound, we recommend a conservative approach. Store the solid compound at -20°C, sealed tightly, and protected from moisture and light. While some suppliers state that room temperature storage is acceptable, storing at lower temperatures minimizes the risk of potential degradation over time.^{[1][2]} Short periods at room temperature, such as during shipping, are unlikely to significantly affect the product's quality.

Q2: How should I store solutions of PSB-0777 ammonium salt?

Stock solutions of PSB-0777 ammonium salt should be prepared and used on the same day if possible. For short-term storage (up to one month), it is recommended to store aliquots in

tightly sealed vials at -20°C. For longer-term storage (up to six months), store aliquots at -80°C.
[2] Avoid repeated freeze-thaw cycles.

Q3: What solvents can I use to dissolve PSB-0777 ammonium salt?

PSB-0777 ammonium salt is soluble in water and DMSO up to 100 mM.[1][3]

Q4: Is PSB-0777 ammonium salt stable in aqueous solutions?

While PSB-0777 is soluble in water, the long-term stability of adenosine analogs in aqueous solutions can be a concern. It is best practice to prepare aqueous solutions fresh for each experiment. If storage is necessary, follow the recommendations in Q2.

Q5: What are the potential degradation pathways for PSB-0777?

Specific degradation studies for PSB-0777 are not readily available. However, as an adenosine analog, it may be susceptible to enzymatic deamination.[4][5] As an ammonium salt, it can be hygroscopic and may be sensitive to high temperatures, which can lead to decomposition.[6][7]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Inconsistent experimental results	Compound degradation due to improper storage.	- Review your storage conditions. Ensure the solid compound is stored at -20°C and solutions are aliquoted and stored at -20°C or -80°C. - Prepare fresh stock solutions for critical experiments. - Consider purchasing a new batch of the compound if degradation is suspected.
Inaccurate solution concentration.	- Recalculate the required mass of the compound, considering the molecular weight of the ammonium salt (500.55 g/mol). ^{[1][8]} - Ensure complete dissolution of the compound in the solvent.	
Compound will not dissolve	Incorrect solvent or concentration.	- Confirm the solubility of PSB-0777 ammonium salt in your chosen solvent (water or DMSO up to 100 mM). ^{[1][3]} - Gently warm the solution or use sonication to aid dissolution.
Compound has precipitated out of solution.	- If the solution was stored, allow it to come to room temperature and vortex to redissolve. - Avoid storing solutions at concentrations close to the solubility limit.	

Data Presentation

Table 1: Supplier Recommendations for Solid PSB-0777 Ammonium Salt Storage

Supplier	Recommended Storage Temperature
R&D Systems / Tocris Bioscience	Room Temperature[1][3]
Immunomart	-20°C
MedChemExpress	4°C, sealed storage, away from moisture[2]

Table 2: Solubility of PSB-0777 Ammonium Salt

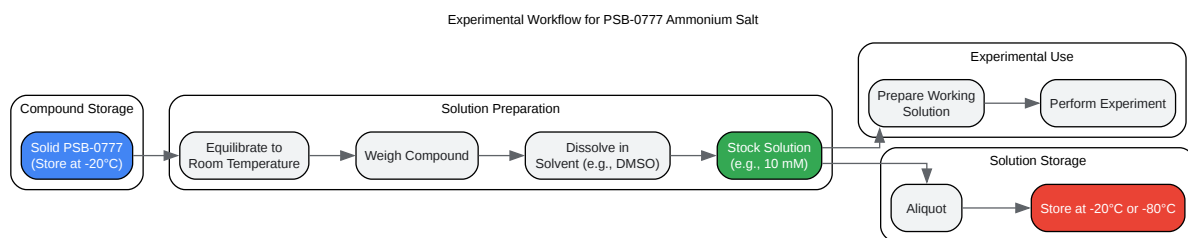
Solvent	Maximum Concentration
Water	100 mM[1][3]
DMSO	100 mM[1][3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Allow the vial of solid PSB-0777 ammonium salt to equilibrate to room temperature for at least 60 minutes before opening. This prevents condensation of moisture onto the compound.
- Weigh the required amount of PSB-0777 ammonium salt. (e.g., for 1 mL of a 10 mM solution, weigh 5.0055 mg).
- Add the appropriate volume of DMSO to the solid compound.
- Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to assist dissolution if necessary.
- Use the solution immediately or aliquot into tightly sealed vials for storage. Store at -20°C for up to one month or -80°C for up to six months.

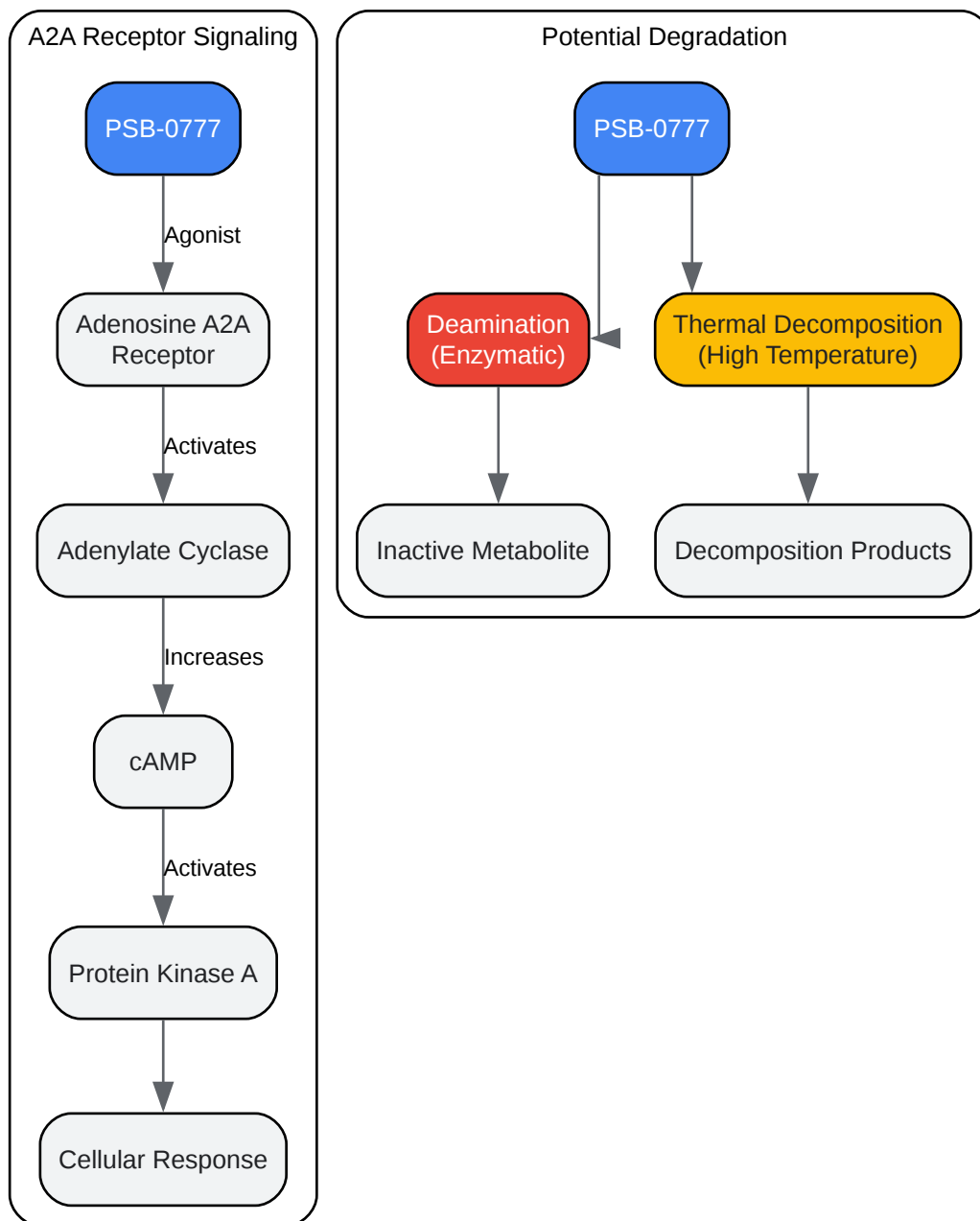
Visualizations



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Caption: Recommended workflow for handling and storage of PSB-0777 ammonium salt.

PSB-0777 Signaling and Potential Degradation



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Caption: PSB-0777 signaling pathway and potential degradation routes.

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